

# Fuzlocillin: Structural Identity and Properties

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Fuzlocilline

CAS No.: 61835-48-1

Cat. No.: S11254927

Get Quote

Fuzlocillin is a semisynthetic acylureidopenicillin antibiotic with the molecular formula  $C_{25}H_{26}N_6O_8S$  and a molecular weight of 570.6 g/mol [1] [2]. Its systematic IUPAC name is (2S,5R,6R)-6-[[[(2R)-2-[[3-[(E)-furan-2-ylmethylideneamino]-2-oxoimidazolidine-1-carbonyl]amino]-2-(4-hydroxyphenyl)acetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid [2].

The molecule contains a  $\beta$ -lactam ring and a unique cyclic acylureido-furan side chain, which is responsible for its enhanced activity against resistant bacterial strains, particularly *Pseudomonas aeruginosa* [2]. The table below summarizes its key identifiers.

Table: Key Identifiers for Fuzlocillin

Property	Details
CAS Number	61835-48-1 [2]
Molecular Formula	$C_{25}H_{26}N_6O_8S$ [1] [2]
Molecular Weight	570.6 g/mol [2]
IUPAC Name	(2S,5R,6R)-6-[[[(2R)-2-[[3-[(E)-furan-2-ylmethylideneamino]-2-oxoimidazolidine-1-carbonyl]amino]-2-(4-hydroxyphenyl)acetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid [2]

Property	Details
<b>Mechanism of Action</b>	Binds to and inactivates Penicillin-Binding Proteins (PBPs), inhibiting bacterial cell wall synthesis and leading to cell lysis [2]

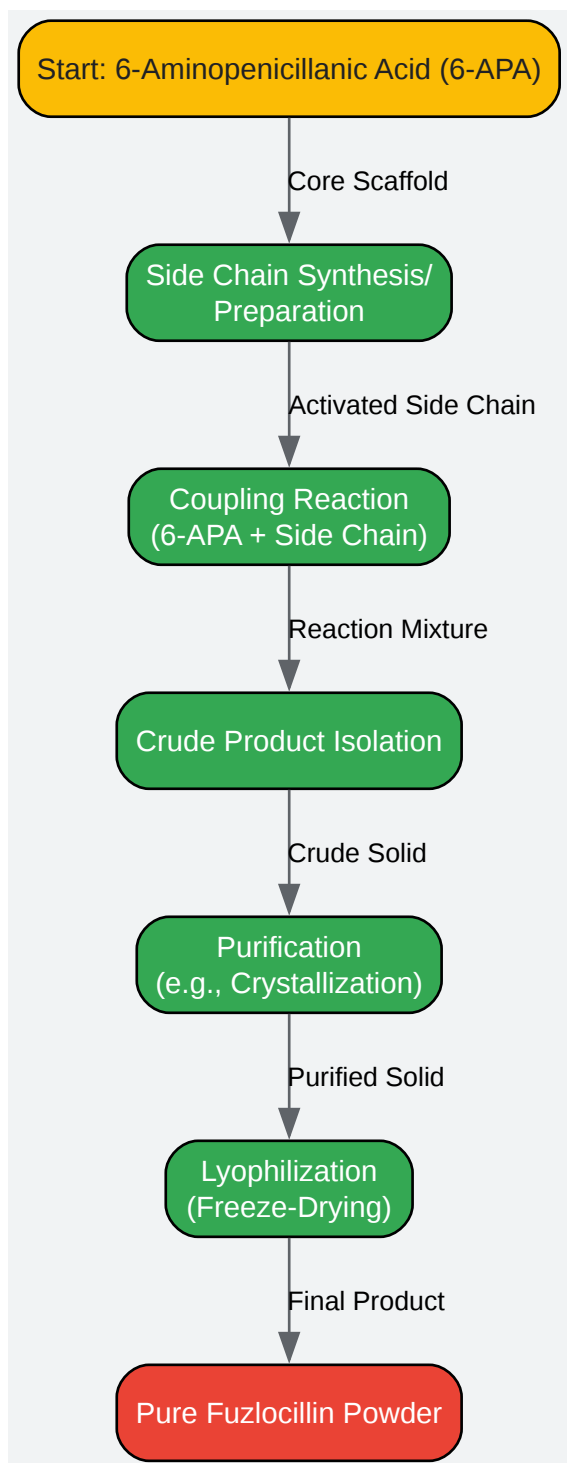
## Potential Synthesis and Preparation Strategies

While explicit protocols for Fuzlocillin are not available in the search results, general principles for synthesizing semisynthetic penicillins can be inferred.

- **Core Starting Material:** The synthesis begins with **6-aminopenicillanic acid (6-APA)**, the fundamental scaffold for all semisynthetic penicillins [2].
- **Key Structural Modification:** The distinguishing acylureido-furan side chain is introduced at the 6-position of the penicillanic acid core through acylation reactions [2]. This step requires precise control of reaction conditions to maintain the integrity of the sensitive  $\beta$ -lactam ring.
- **Purification Techniques:** Common techniques like **crystallization or chromatography** are used to isolate the pure final product from reaction by-products [2].

## Inferred Experimental Workflow

Based on the general synthesis strategy, the preparation of Fuzlocillin likely follows a multi-step pathway. The diagram below outlines this inferred logical workflow.



[Click to download full resolution via product page](#)

## Considerations for Laboratory Preparation

When developing a laboratory protocol, consider these factors informed by general lyophilization and penicillin handling practices [3] [2]:

- **Solvent Systems:** The process may use a mixture of organic solvents. Patents for similar antibiotics mention using combinations like ethyl acetate and ethanol, or acetone [4] [5]. The choice of solvent is critical for dissolution and crystallization.
- **Lyophilization (Freeze-Drying):** This is a common technique to produce a stable powder. The process involves freezing the solution and then applying a vacuum to remove the solvent via sublimation [3]. This is particularly useful for heat-sensitive compounds like penicillins.
- **Stability and Handling:** The  $\beta$ -lactam ring is susceptible to hydrolysis and degradation by  $\beta$ -lactamase enzymes [2]. Work should be conducted under anhydrous conditions as much as possible, and the final product should be stored in a cool, dry environment.

## Information Gaps and Further Research

- **Detailed Reaction Conditions:** Specific information on catalysts, molar ratios, temperature, and pressure for the coupling reaction is not available.
- **Analytical Data for Intermediates:** Lack of characterization data (e.g., NMR, MS) for synthesis intermediates makes pathway validation difficult.
- **Yield Optimization:** No data is available on reaction yields or strategies for optimization.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Fuzlocillin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Buy Fuzlocilline | 61835-48-1 [smolecule.com]
3. Lyophilization process and products obtained thereby [patents.google.com]
4. Azlocillin sodium compound, preparation method and ... [patents.google.com]
5. Azlocillin sodium compound, its preparation method and ... [patents.google.com]

To cite this document: Smolecule. [Fuzlocillin: Structural Identity and Properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b11254927#fuzlocillin-laboratory-preparation-techniques>]

---

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)